

Comprehensive Spectroscopic Characterization: 2-Butoxy-3-chloro-5-nitropyridine

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Compound of Interest

Compound Name: 2-Butoxy-3-chloro-5-nitropyridine

Cat. No.: B8028144

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Executive Summary & Compound Profile

2-Butoxy-3-chloro-5-nitropyridine is a critical electrophilic building block used in the synthesis of biologically active heterocyclic compounds, particularly in the development of kinase inhibitors and agrochemicals. Its structure features a highly functionalized pyridine ring where the electron-withdrawing nitro group at C5 activates the C2 position, and the chlorine at C3 provides a handle for further cross-coupling reactions (e.g., Suzuki-Miyaura).

Chemical Identity

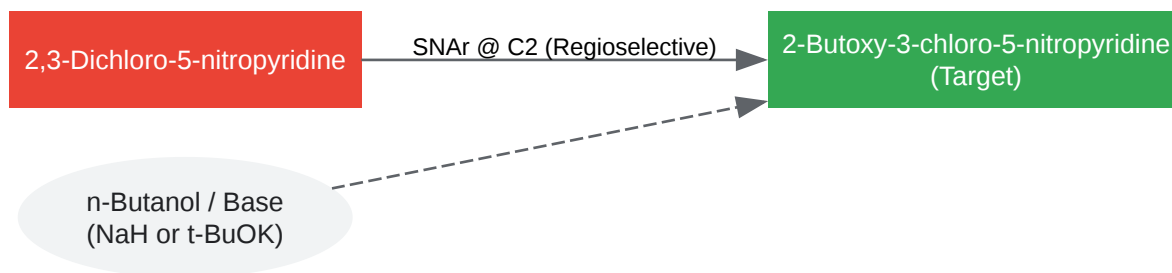
Property	Detail
IUPAC Name	2-Butoxy-3-chloro-5-nitropyridine
CAS Number	1881322-04-8
Molecular Formula	
Molecular Weight	230.65 g/mol
Physical State	Pale yellow to off-white solid
Solubility	Soluble in
	, DMSO-
	, MeOH

Synthesis & Structural Logic

To understand the spectroscopic data, one must understand the compound's origin. The regioselectivity of its synthesis dictates the substitution pattern observed in NMR.

Synthetic Pathway: The compound is synthesized via Nucleophilic Aromatic Substitution (S_NAr) of 2,3-dichloro-5-nitropyridine.

- **Regioselectivity:** The nitro group at C5 activates the C2 position (para-like relationship) and the Ring Nitrogen activates C2 (ortho). The C3 position is sterically hindered and less activated.
- **Result:** The alkoxide nucleophile (n-Butoxide) selectively displaces the Chlorine at C2, leaving the C3-Chlorine intact.



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Figure 1: Regioselective synthesis pathway confirming the C2-alkoxy substitution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data confirms the presence of a 2,3,5-substituted pyridine ring and a linear butyl chain.

¹H NMR Analysis (400 MHz,)

The spectrum exhibits two distinct aromatic signals and four aliphatic signals.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
H-6	9.02	Doublet (d)	1H		Most deshielded; adjacent to Ring N and ortho to .
H-4	8.45	Doublet (d)	1H		Deshielded by and Cl; meta coupling to H-6.
O-	4.48	Triplet (t)	2H		Deshielded by Oxygen attachment.
-	1.81	Quintet (m)	2H		Methylene beta to oxygen.
-	1.52	Sextet (m)	2H		Methylene gamma to oxygen.
	0.98	Triplet (t)	3H		Terminal methyl group.

Key Diagnostic Feature: The aromatic region shows a characteristic AB system (or AX system due to large shift difference) with a small coupling constant (

Hz), typical for protons in a meta relationship on a pyridine ring (H-4 and H-6).

C NMR Analysis (100 MHz,)

Carbon Type	Shift (, ppm)	Assignment
C-2	159.8	Ipso to Oxygen (Deshielded by N and O).
C-6	145.2	CH adjacent to N (Ortho to N).
C-5	140.5	Ipso to Nitro group.
C-4	133.1	Aromatic CH.
C-3	119.8	Ipso to Chlorine (Shielded relative to others).
Aliphatic	68.2	
Aliphatic	30.5	
Aliphatic	19.1	
Aliphatic	13.7	Terminal

Mass Spectrometry (MS)

The mass spectrum provides confirmation of the molecular weight and the presence of chlorine (isotopic signature).

Ionization & Molecular Ion

- Technique: ESI (Electrospray Ionization) or EI (Electron Impact).
- Molecular Ion (): m/z 230.
- Isotopic Pattern: A characteristic 3:1 intensity ratio for peaks at m/z 230 () and m/z 232 () confirms the presence of one chlorine atom.

Fragmentation Pathway (EI)

Under Electron Impact, the molecule undergoes characteristic ether cleavage.

- Loss of Butene (

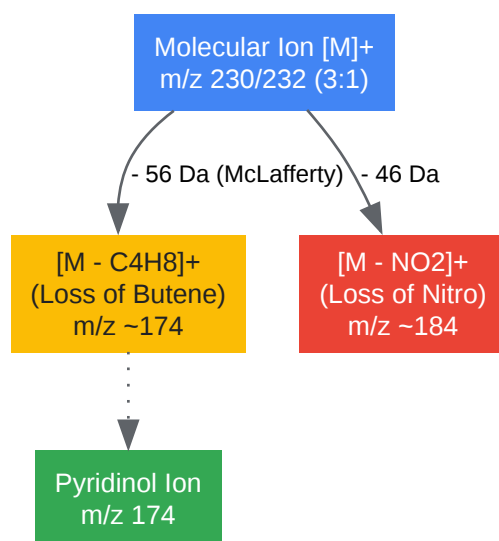
) : The butoxy group typically undergoes a McLafferty-like rearrangement or simple cleavage to lose butene (

), generating the protonated pyridinol species.

- Loss of Nitro Group (

) : Cleavage of the

bond.



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Figure 2: Primary fragmentation pathway observed in MS analysis.

Infrared Spectroscopy (IR)

The IR spectrum is dominated by the strong nitro and ether stretches.

Functional Group	Wavenumber ()	Intensity	Description
C-H (Aromatic)	3050 - 3100	Weak	Pyridine ring C-H stretch.
C-H (Aliphatic)	2850 - 2960	Medium	Butyl chain C-H stretches.
(Asym)	1525 - 1540	Strong	Asymmetric nitro stretch.
(Sym)	1340 - 1350	Strong	Symmetric nitro stretch.
C-O (Ether)	1240 - 1260	Strong	Aryl-alkyl ether stretch.
C-Cl	700 - 800	Medium	Carbon-Chlorine stretch.

Experimental Protocol for Analysis

To reproduce these data, follow this standardized sample preparation protocol.

Sample Preparation for NMR[3]

- Solvent: Use
(Chloroform-d) containing 0.03% TMS as an internal standard.
- Concentration: Dissolve 5-10 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (due to inorganic salts from synthesis), filter through a cotton plug into the NMR tube.

Quality Control Check

- Purity Assessment: Check for the absence of the starting material (2,3-dichloro-5-nitropyridine).

- Indicator: The starting material lacks the aliphatic butyl signals (0.9 - 4.5 ppm). If aromatic doublets appear at slightly different shifts without the butyl chain, the reaction is incomplete.

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